A Comprehensive Technical Guide to Sodium Hippurate Hydrate: Properties, Safety, and Applications

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Compound of Interest

Compound Name:	*Sodium hippurate hydrate*
CAS No.:	*305808-27-9*
Cat. No.:	*B3123194*

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This guide provides an in-depth exploration of **sodium hippurate hydrate**, a compound of significant interest in various scientific and research domains. From its fundamental chemical identity to its practical applications in the laboratory, this document is intended to serve as a vital resource for researchers, scientists, and professionals in drug development. Our focus is on delivering not just data, but a cohesive understanding of the material's characteristics, safe handling protocols, and its role in scientific inquiry.

Part 1: Core Chemical Identity and Properties

Sodium hippurate hydrate is the sodium salt of hippuric acid, which is itself a derivative of the amino acid glycine and benzoic acid.[1] It is commonly found as a white crystalline powder and is known for its high solubility in water.[1]

Chemical Structure and Identification

- Synonyms: N-Benzoylglycine sodium salt hydrate, Benzoylaminoacetic acid sodium salt hydrate.[2][3]

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- Molecular Formula: $C_9H_8NNaO_3 \cdot xH_2O$.
- Molecular Weight: 201.15 g/mol (anhydrous basis).[4]

The CAS (Chemical Abstracts Service) number is a critical identifier for chemical substances. For sodium hippurate, the primary CAS number for the anhydrous form, which is often used for the hydrate as well, is 532-94-5.[2][3][5][6][7][8][9] Another CAS number specifically associated with the hydrate form is 305808-27-9.[2] The EC number is 208-548-4.[5]

Identifier	Value	Source(s)
Primary CAS Number	532-94-5	[2][3][5][6][7][8][9]
Hydrate CAS Number	305808-27-9	[2]
EC Number	208-548-4	[5]
Molecular Formula	$C_9H_8NNaO_3 \cdot xH_2O$	
Molecular Weight	201.15 g/mol (anhydrous)	[4]
Appearance	White to almost white crystalline powder	[1][2][6]

Part 2: Comprehensive Safety and Handling Protocol

A foundational aspect of laboratory work is a thorough understanding of the safety profile of any chemical. Based on available Safety Data Sheets (SDS), **sodium hippurate hydrate** is not classified as a hazardous substance or mixture according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[3][5] However, standard laboratory safety practices should always be observed.

Hazard Identification and Precautionary Measures

While not classified as hazardous, direct contact with skin, eyes, and inhalation of dust should be avoided. In the event of exposure, the following first-aid measures are recommended:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[3]

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- After Skin Contact: Wash off with soap and plenty of water.
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- After Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person.

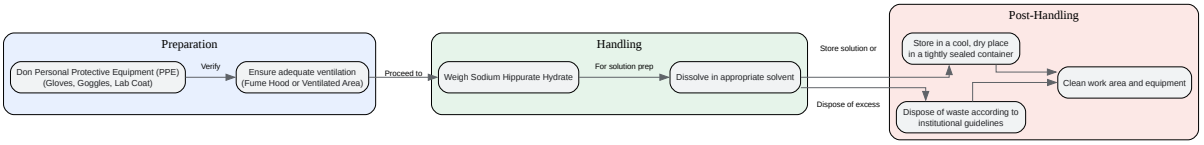
Safe Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of the compound and ensuring a safe laboratory environment.

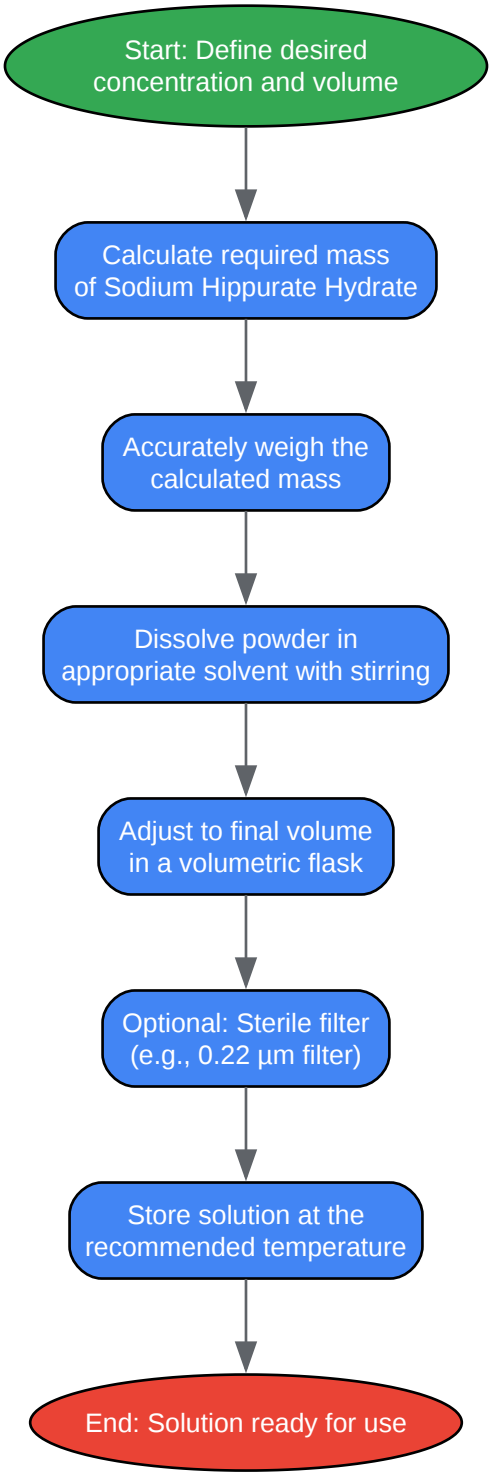
- Handling: Use in a well-ventilated area. Avoid formation of dust and aerosols. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Storage: Store in a tightly closed container in a dry and well-ventilated place. Recommended storage is at room temperature.[2]

The following diagram outlines the standard workflow for the safe handling of **sodium hippurate hydrate** in a laboratory setting.

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Caption: Step-by-step workflow for preparing a standard solution.

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